

Application Notes and Protocols: Preparation of CCT373566 Stock Solution with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CCT373566

Cat. No.: B15621687

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

CCT373566 is a potent and orally active molecular glue degrader targeting the transcriptional repressor B-cell lymphoma 6 (BCL6).[1][2][3] With an IC50 as low as 0.7-2.2 nM, it induces the degradation of BCL6, showing strong anti-proliferative effects in BCL6-dependent cell lines and reduction in tumor growth in vivo.[1][4][5] BCL6 is a known oncogenic driver in various lymphoid malignancies, making **CCT373566** a valuable chemical probe for cancer research.[3][4]

Accurate preparation of a stable stock solution is critical for ensuring reproducible results in downstream cellular and biochemical assays. This document provides a detailed protocol for preparing a **CCT373566** stock solution using Dimethyl Sulfoxide (DMSO) and outlines its mechanism of action.

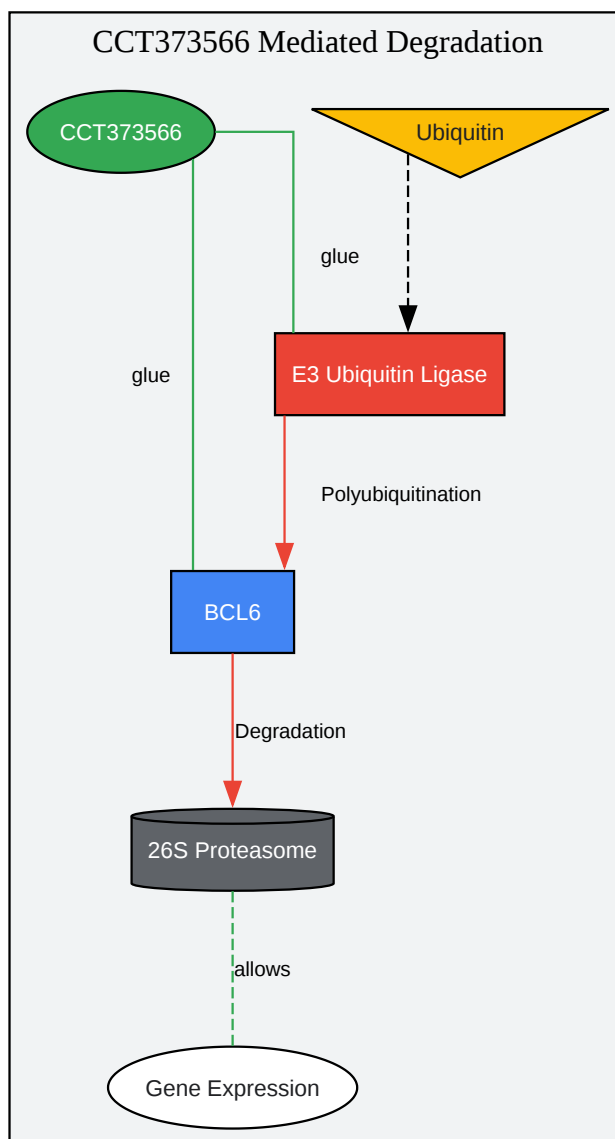
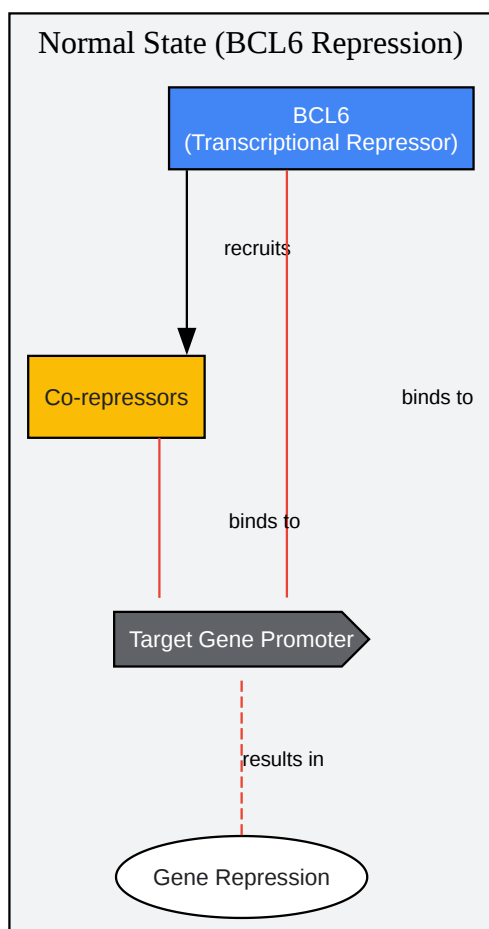
Physicochemical and Biological Properties

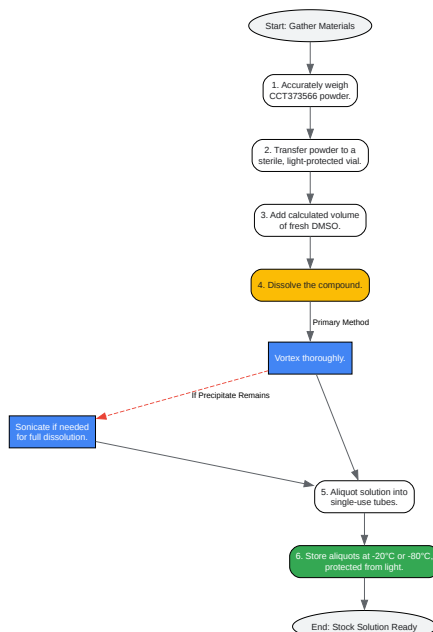
All quantitative data for **CCT373566** is summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₂₆ H ₂₉ ClF ₂ N ₆ O ₃	[4][6]
Molecular Weight	547.00 g/mol	[4][6]
Appearance	Light yellow to yellow solid powder	[6]
IC ₅₀	2.2 nM	[1][2][7]
Solubility in DMSO	~50 mg/mL (~91.41 mM)	[1][6]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[6]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)	[1][6]

Mechanism of Action: BCL6 Degradation

CCT373566 functions as a "molecular glue," a type of molecule that induces proximity between two proteins that do not normally interact.[5][8] Specifically, **CCT373566** facilitates the interaction between the BCL6 protein and an E3 ubiquitin ligase complex. This induced proximity leads to the polyubiquitination of BCL6, marking it for degradation by the 26S proteasome. The subsequent depletion of BCL6 protein prevents its function as a transcriptional repressor, impacting gene expression and inhibiting the proliferation of BCL6-dependent cancer cells.[5]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CCT373566 | TargetMol [targetmol.com]
- 3. CCT373566 - Drug Targets, Indications, Patents - Synapse [synapse-patsnap-com.libproxy1.nus.edu.sg]

- 4. medkoo.com [medkoo.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. CCT-373566 | CAS#: 2378853-66-6 | degrader of transcriptional repressor BCL6 | InvivoChem [invivochem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Improved Binding Affinity and Pharmacokinetics Enable Sustained Degradation of BCL6 In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of CCT373566 Stock Solution with DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15621687#how-to-prepare-cct373566-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com